

Chemical structure and properties of "Dibutyl ethylhexanoyl glutamide"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutyl ethylhexanoyl glutamide*

Cat. No.: *B3052933*

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An In-depth Technical Guide to **Dibutyl Ethylhexanoyl Glutamide**

Introduction

Dibutyl ethylhexanoyl glutamide is a synthetic amino acid derivative that has gained significant traction in the cosmetics and personal care industries.[1] Structurally derived from L-glutamic acid, this multifaceted ingredient primarily functions as an oil gelling agent, stabilizer, and thickener.[2][3][4] Its unique ability to form thermo-reversible gels in a wide range of oils allows for the creation of innovative product textures, from clear, solid sticks to silky, non-greasy creams and serums.[1][2][3] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, mechanisms of action, and applications, tailored for researchers and formulation scientists.

Chemical Structure and Identification

Dibutyl ethylhexanoyl glutamide is characterized by a central L-glutamic acid backbone functionalized with two butylamide groups and one N-acyl group (2-ethylhexanoyl).[5][6] This amphiphilic structure, featuring both hydrophobic alkyl chains and hydrogen-bonding amide groups, is crucial to its functionality.[6]

The IUPAC name for this compound is (2S)-N,N'-dibutyl-2-(2-ethylhexanoylamino)pentanediamide.[5][7]

Molecular Structure

- Core: L-Glutamic acid, a naturally occurring amino acid, provides a chiral scaffold with multiple sites for functionalization.[6]
- Amide Groups: Two carboxylic acid groups of the glutamic acid core are converted to dibutylamides, enhancing hydrogen-bonding capabilities.[6]
- Acyl Group: The primary amine of the glutamic acid is acylated with 2-ethylhexanoyl chloride, introducing a branched hydrophobic chain.[6]

Physicochemical and Toxicological Properties

This compound is a low-molecular-weight organogelator.[6] Its physical and chemical properties are summarized in the tables below. From a toxicological perspective, it is generally considered safe for use in cosmetics and is not classified as hazardous under GHS criteria.[1][7][8]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	486455-65-6[5][6][7]
Molecular Formula	C ₂₁ H ₄₁ N ₃ O ₃ [5][7][9][10]
Molecular Weight	383.6 g/mol [5][6][7]
InChI Key	OVUBDKNXJHOLMI-ZVAWYAOSSA-N[5][6]
Canonical SMILES	CCCCC(CC)C(=O)NC(CCC(=O)NCCCC)C(=O)NCCCC[5]

Table 2: Physicochemical Properties

Property	Value	Source
Boiling Point (Predicted)	642.0 ± 50.0 °C	[10]
Density (Predicted)	0.974 ± 0.06 g/cm ³	[10]
pKa (Predicted)	14.46 ± 0.46	[10]
XLogP3	3.9	[7]

Table 3: Safety and Toxicology Summary

Endpoint	Result	Notes
GHS Classification	Not Classified	Reported by 53 of 53 companies to ECHA.[7]
Eye Irritation	May cause irritation	Short contact may cause moderate irritation.[8]
Skin Irritation	Not an irritant	[8]
Acute Inhalation	May cause respiratory irritation	High concentrations of mists may be irritating.[8]

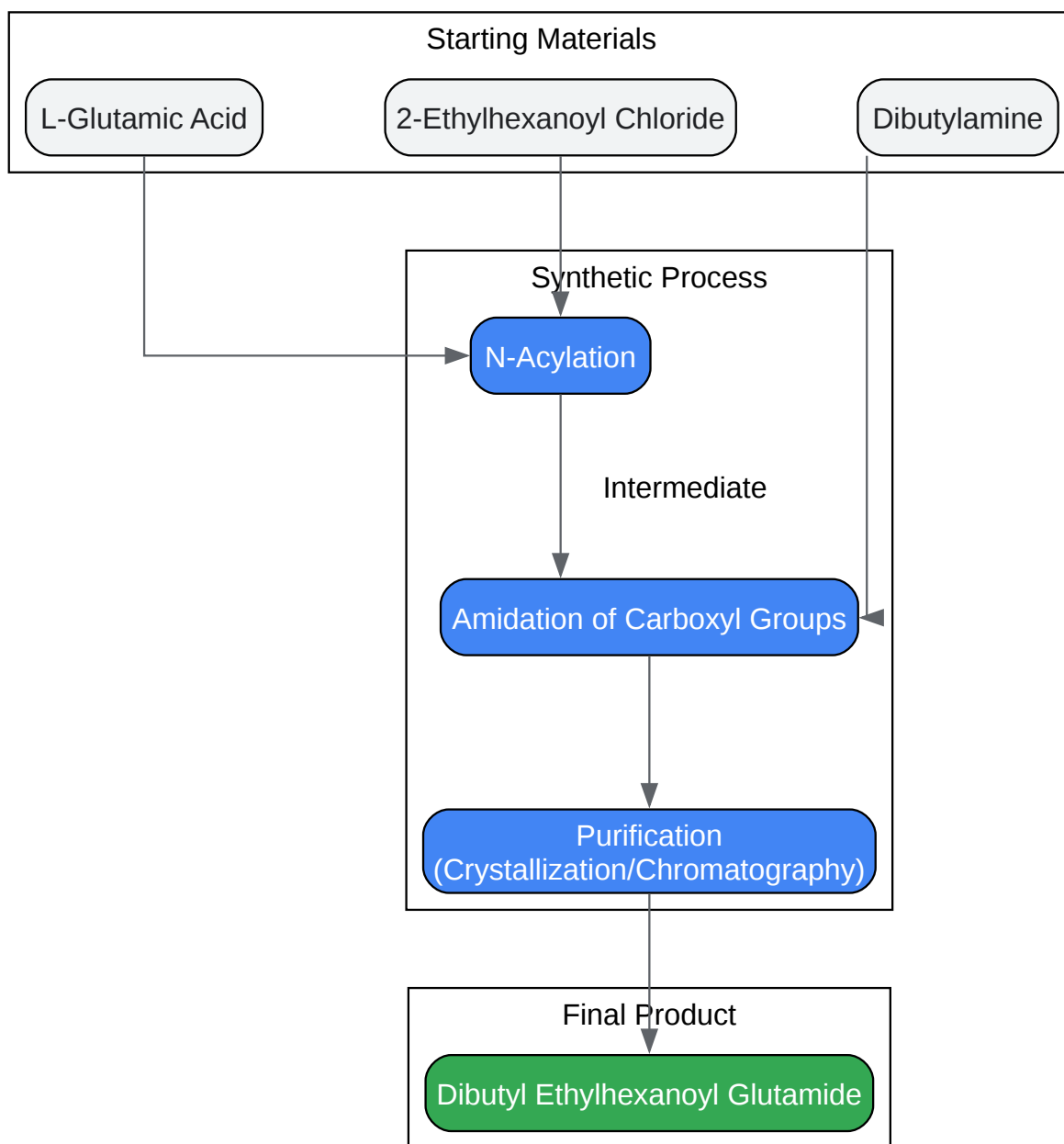
Synthesis and Manufacturing

The synthesis of **dibutyl ethylhexanoyl glutamide** is a multi-step process rooted in nucleophilic acyl substitution reactions.[6] The primary precursors are L-Glutamic acid, dibutylamine, and 2-ethylhexanoyl chloride.[6]

Synthetic Pathway

The general synthesis involves a two-fold amidation and a single N-acylation.[5][6]

- **N-Acylation:** The amino group of L-glutamic acid acts as a nucleophile, attacking the carbonyl carbon of 2-ethylhexanoyl chloride. This condensation reaction forms an amide bond, attaching the ethylhexanoyl group to the glutamic acid backbone.[6]
- **Amidation:** The two carboxylic acid groups of the now N-acylated glutamic acid are activated and subsequently reacted with dibutylamine to form the corresponding diamides.[6]
- **Purification:** The final product is purified using standard techniques such as crystallization or chromatography to achieve high purity.[5]



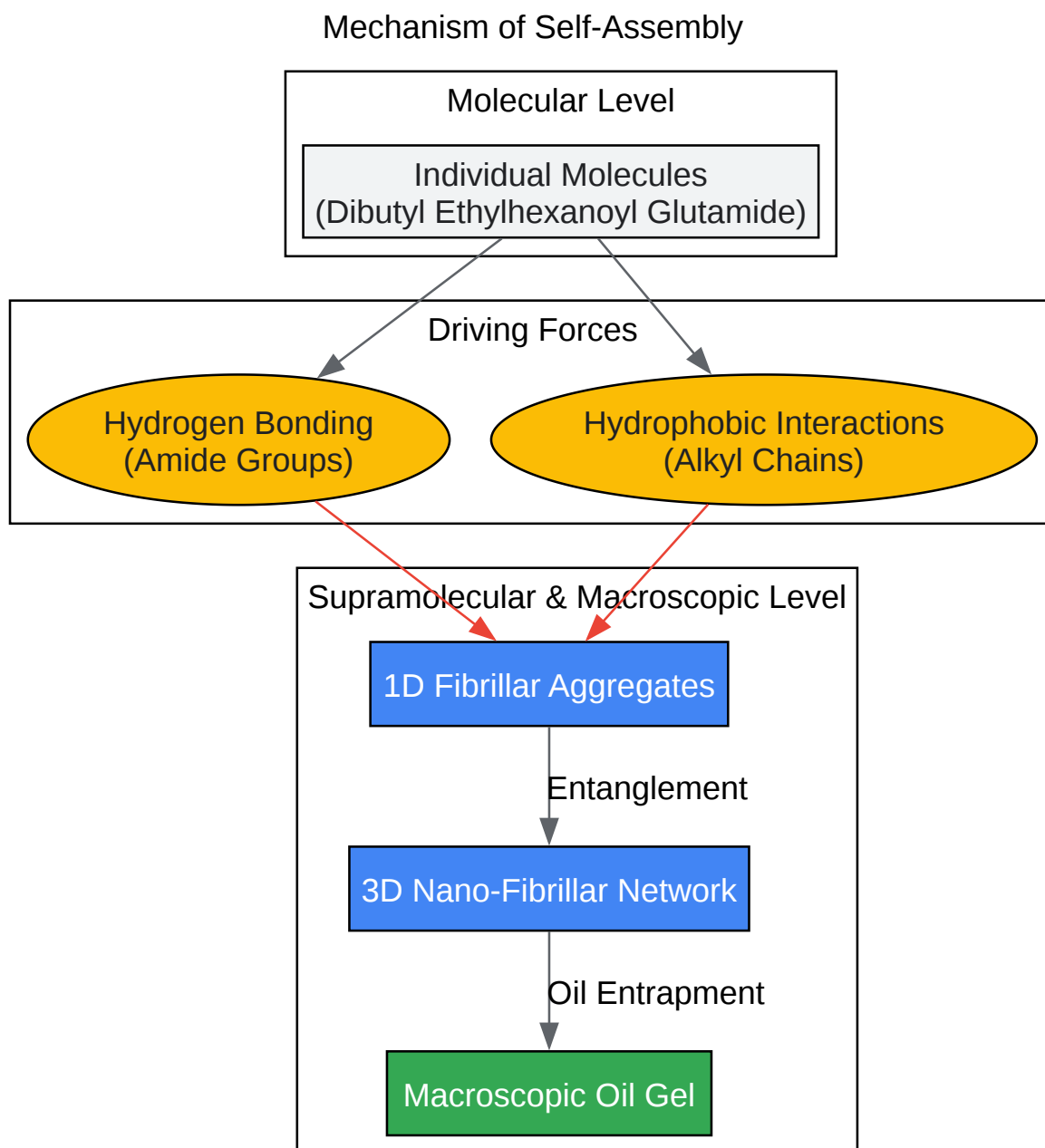
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Caption: Synthetic workflow for **Dibutyl Ethylhexanoyl Glutamide**.

Mechanism of Action: Supramolecular Self-Assembly

The primary function of **dibutyl ethylhexanoyl glutamide** as a gelling agent is driven by its capacity for self-assembly into a three-dimensional network.^[6] This process is governed by non-covalent interactions.

- **Hydrogen Bonding:** The amide (-CONH-) groups in the molecule are key sites for intermolecular hydrogen bonding. These bonds drive the initial formation of one-dimensional fibrous aggregates.^[6]
- **Hydrophobic Interactions:** The nonpolar alkyl chains (butyl and ethylhexanoyl groups) aggregate to minimize contact with polar environments, a phenomenon known as the hydrophobic effect. This stabilizes the fibrous structures.^[6]
- **Network Formation:** The elongated fibers entangle and interact, forming a nano-fibrillar, mesh-like network that entraps the oil phase, leading to the formation of a macroscopic gel. ^[6] The strength and viscosity of this gel can be controlled by adjusting the concentration of the gelling agent.^{[2][3]}



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Caption: Self-assembly pathway from molecule to macroscopic gel.

Applications in Formulation Science

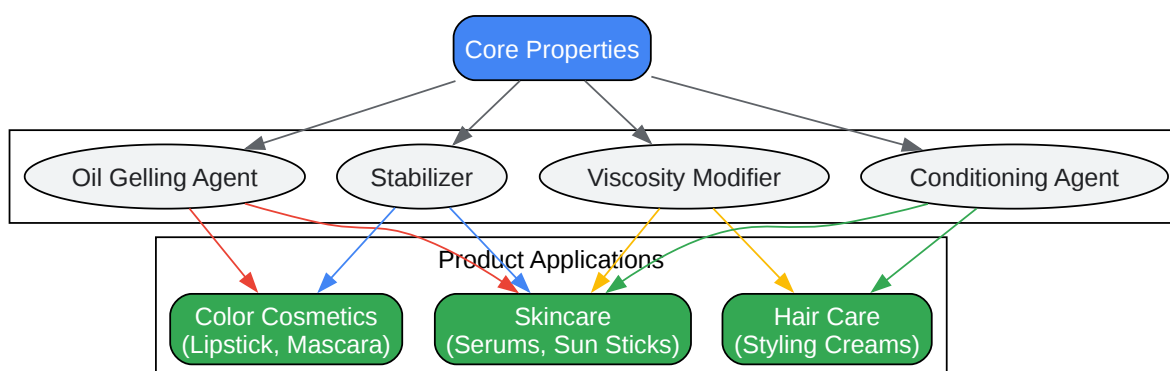
Dibutyl ethylhexanoyl glutamide is a versatile ingredient used across a wide spectrum of personal care products. Its primary functions are to structure oil phases, stabilize emulsions,

and improve product aesthetics.[2][4]

Table 4: Applications and Functions

Product Category	Primary Function(s)	Specific Applications
Skincare	Gelling Agent, Stabilizer, Texture Enhancer	Creams, Oil Serums, Sunscreens (Sticks & Gels), Moisturizers[1][2][11][12]
Decorative Cosmetics	Structurant, Gelling Agent, Pigment Stabilizer	Lipsticks, Lip Glosses, Mascara, Eyeliners, Stick Foundations[2][4][11]
Hair Care	Hair Conditioning Agent, Thickener	Hair Creams, Styling Products[1][4][11]
Other	Gelling Agent	Gel Air Fresheners[13]

The ingredient is valued for its ability to create transparent gels and hard sticks with a non-sticky, silky feel, while also improving the dispersion of pigments in color cosmetics.[2][3][4]



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Caption: Relationship between core properties and applications.

Experimental Protocols

Protocol: Preparation of a Model Oil Gel

This protocol describes the preparation of a simple oil gel to evaluate the gelling efficiency of **dibutyl ethylhexanoyl glutamide**.

Materials:

- **Dibutyl ethylhexanoyl glutamide**
- Oil phase (e.g., Mineral Oil, Triethylhexanoin, or other ester oil)
- Beaker
- Hot plate with magnetic stirrer
- Thermometer
- Spatula

Procedure:

- Weigh the desired amount of the oil phase into the beaker.
- Add the desired concentration of **dibutyl ethylhexanoyl glutamide** (typically 1-10% w/w) to the oil.[\[13\]](#)
- Heat the mixture to 80-90°C while stirring until the gelling agent is completely dissolved and the solution is clear.
- Pour the hot, clear solution into a suitable container or mold.
- Allow the mixture to cool down to room temperature without agitation.
- The gel will form upon cooling. Evaluate the gel for clarity, hardness, and texture.

Protocol: Measurement of Gel Hardness (Penetration Test)

This method provides a quantitative measure of the gel's strength, adapted from industry standards (e.g., ASTM D1321).^[13]

Equipment:

- Penetrometer equipped with a standard needle
- Thermostatically controlled water bath
- Sample container with the prepared gel
- Timer

Procedure:

- Prepare the gel as described in Protocol 7.1 and allow it to set at a controlled temperature (e.g., 25°C) for at least 24 hours.
- Place the gel sample in the water bath at 25°C for 1-2 hours to ensure temperature equilibrium.
- Position the penetrometer needle so that its tip just touches the surface of the gel.
- Release the needle and allow it to penetrate the gel for a specified time (e.g., 5 seconds).
- Record the penetration depth in millimeters.
- Perform the measurement in triplicate at different points on the gel surface and calculate the average. A lower penetration value indicates a harder gel.^[13]

Conclusion

Dibutyl ethylhexanoyl glutamide is a highly effective and versatile organogelator derived from L-glutamic acid. Its ability to self-assemble into extensive fibrillar networks via hydrogen bonding and hydrophobic interactions enables the structuring of a wide variety of oil phases.

This functionality makes it an invaluable tool for formulation scientists seeking to create novel textures, improve product stability, and enhance sensory characteristics in skincare, color cosmetics, and hair care applications. Its favorable safety profile further solidifies its position as a key ingredient in modern cosmetic formulations.^[1]

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- To cite this document: BenchChem. [Chemical structure and properties of "Dibutyl ethylhexanoyl glutamide"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052933#chemical-structure-and-properties-of-dibutyl-ethylhexanoyl-glutamide]

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